

# Experimental Protocol: Quantitative POC Assay for Cabotegravir

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Cabotegravir-d5

Cat. No.: S11214117

[Get Quote](#)

The methodology below is adapted from a study that developed a point-of-care (POC) assay for quantifying cabotegravir and rilpivirine in whole blood using a miniature mass spectrometer. In this protocol, **Cabotegravir-d5** was used as a stable isotope-labeled internal standard (IS) for quantifying the parent drug, cabotegravir [1].

- **Sample Preparation:** A 100  $\mu\text{L}$  volume of whole blood sample spiked with cabotegravir was mixed with 100  $\mu\text{L}$  of **Cabotegravir-d5** internal standard solution (1000 ng/mL in acetonitrile) in a 1.5 mL Eppendorf tube. The mixture was shaken vigorously for one minute to precipitate proteins [1].
- **Analysis Technique:** A 10  $\mu\text{L}$  aliquot of the clear supernatant was pipetted onto the base of a triangular piece of filter paper, which was secured with a copper clip to function as the paper spray ionization source for mass spectrometry [1].
- **Instrumentation:** Analysis was performed using a custom-built miniature mass spectrometer (Mini-12) with a rectilinear ion trap. The instrument employed a discontinuous atmospheric pressure interface (DAPI) and used tandem mass spectrometry (MS/MS) for detection [1].
- **MS/MS Parameters:**
  - **Precursor Ion for CAB-d5:** m/z 411
  - **Isolation:** SWIFT (Stored Waveform Inverse Fourier Transform) at Mathieu q-value of 0.5
  - **CID Excitation Frequency:** 148 kHz (applied for 60 ms)
- **Quantitative Analysis:** Peak areas of the analyte and internal standard were integrated, and their ratios were calculated using a custom MATLAB program for quantification [1].

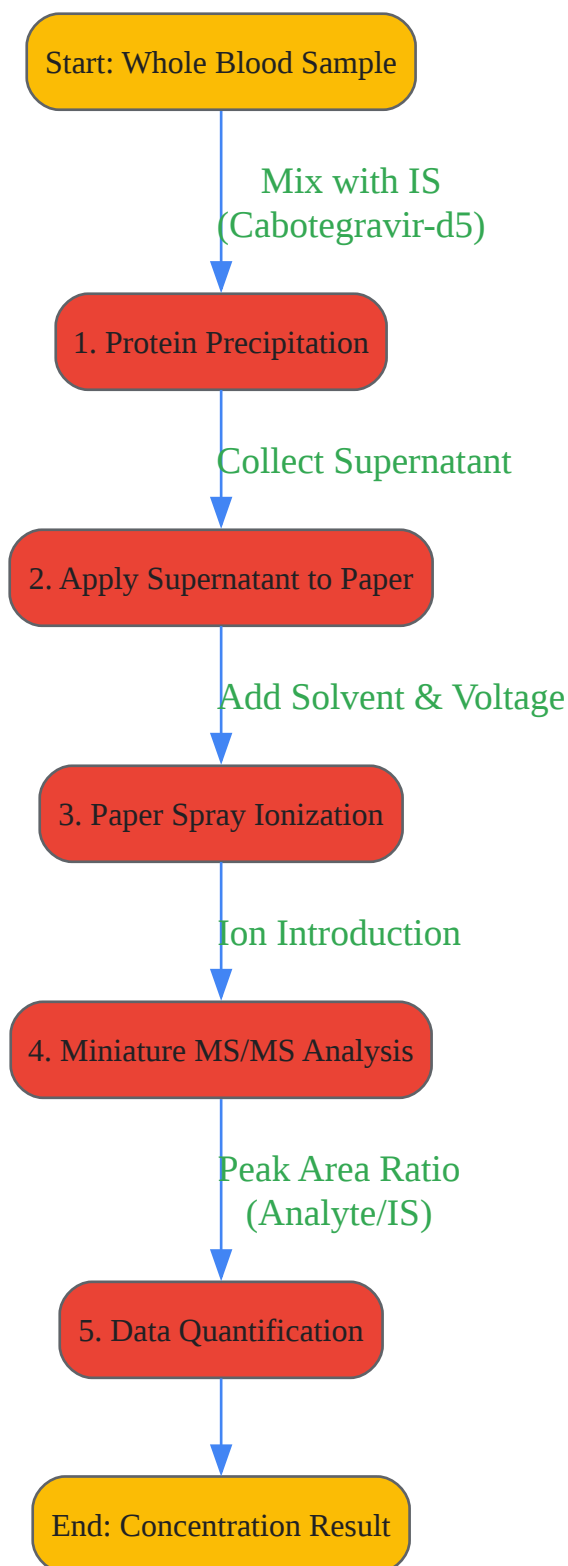
## Assay Performance Data

The table below summarizes the key quantitative performance characteristics of the assay for cabotegravir, for which **Cabotegravir-d5** served as the internal standard [1].

Parameter	Result for Cabotegravir
Limit of Quantitation (LoQ)	750 ng/mL
Linear Range	250 - 2000 ng/mL
Precision (% RSD)	< 15% (at concentrations above LoQ)
Assay Turnaround Time	< 4 minutes

## Experimental Workflow Visualization

The following diagram illustrates the key steps of the paper spray ionization mass spectrometry workflow used in the study that employed **Cabotegravir-d5**.



[Click to download full resolution via product page](#)

*Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Experimental Protocol: Quantitative POC Assay for Cabotegravir].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b11214117#cabotegravir-d5-robustness-ruggedness-testing>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)